

The Great Butyrate Debate: Tributyrin vs. Coated Butyrate in Broiler Nutrition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tributyrin

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A Comparative Guide for Researchers and Animal Health Professionals

In the ongoing quest to optimize broiler performance and gut health, particularly in an era of reduced antibiotic use, butyric acid has emerged as a front-runner among feed additives. Its beneficial effects on intestinal development, nutrient absorption, and immune modulation are well-documented.[1] However, the most effective method of delivering this short-chain fatty acid to the broiler's gastrointestinal tract remains a subject of considerable research. This guide provides a comprehensive comparison of two popular forms of butyrate supplementation: **tributyrin** and coated sodium butyrate.

Butyric acid in its raw form is volatile and has an unpleasant odor, making it difficult to handle in feed mills.[2] More importantly, it is rapidly absorbed in the upper gastrointestinal tract, limiting its availability in the lower gut where many of its beneficial effects are targeted. To overcome these challenges, two primary delivery systems have been developed: coated butyrate salts and **tributyrin**. [3][4]

Coated butyrate, typically in the form of sodium or calcium butyrate, involves encapsulating the butyrate salt in a protective layer, often a fat matrix.[3][4] This coating is designed to delay the release of butyric acid until it reaches the small intestine.[3] **Tributyrin**, on the other hand, is a triglyceride composed of three butyric acid molecules attached to a glycerol backbone.[3][5] This esterified form is not a salt and relies on the action of pancreatic lipase in the small intestine to release the butyric acid molecules.[3][5]

Performance Under Pressure: A Head-to-Head Comparison

Numerous studies have pitted **tributyrin** against coated butyrate to determine their relative efficacy in promoting broiler growth and feed efficiency. The results, while often showing benefits for both forms over control diets, suggest some nuances in their performance.

One study directly comparing **tributyrin** and fat-coated sodium butyrate at an iso-butyric level in Ross 308 broilers found that both significantly improved body weight gain and feed conversion ratio (FCR) over a 35-day trial.[3][5][6] While **tributyrin** showed a numerical, albeit not statistically significant, advantage in body weight gain, no significant differences were observed between the two butyrate groups for either parameter.[3][5][6]

In another comprehensive study, various dietary treatments including a control, a **tributyrin** and essential oil blend (TB-500), a di- and tri-butylin product (TB-300), and a coated sodium butyrate (SB-500) were evaluated in Arbor Acres broilers.[7][8] The TB-300 group demonstrated the most significant improvements, with a 4.6% increase in body weight and a 5.2% improvement in FCR compared to the control group.[7][8]

The following tables summarize the key performance data from these comparative studies:

Table 1: Effect of **Tributyrin** and Coated Butyrate on Broiler Performance (Ross 308)[3][6]

Parameter	Control	Tributyryn	Coated Sodium Butyrate
Day 25 Body Weight Gain (kg)	-	+0.058	+0.043
Day 35 Body Weight Gain (kg)	-	+0.116	+0.094
Day 9-25 FCR Improvement (points)	-	5	6
Overall FCR Improvement (points)	-	4	5
Statistically significant improvement compared to the control group (p < 0.05).			

Table 2: Comparative Effects of Different Butyrate Formulations on Broiler Performance (Arbor Acres)[7][8]

Parameter	Control (CON)	Tributyryn + Oils (TB-500)	Di- and Tri-butyryn (TB-300)	Coated Sodium Butyrate (SB-500)
Body Weight Improvement (%)	-	-	+4.6	-
FCR Improvement (%)	-	-	-5.2	-
European Production Efficiency Factor (EPEF) Improvement (%)	-	-	+14.9*	-
Statistically significant improvement compared to the control group (p < 0.05).				

The Gut Frontier: Intestinal Morphology and Microbiota

The positive effects of butyrate on broiler performance are intrinsically linked to its role in promoting a healthy gut environment. Both **tributyryn** and coated butyrate have been shown to enhance intestinal morphology, leading to increased surface area for nutrient absorption.

One study found that both a di- and tri-butyryn product (TB-300) and coated sodium butyrate (SB-500) enhanced duodenal villi height.^{[7][8]} Another study involving an LPS challenge in broilers demonstrated that **tributyryn** was more effective than coated sodium butyrate in improving intestinal morphology and disaccharidase activity.^{[9][10]} Specifically, **tributyryn** supplementation inhibited the decrease in villus height in the duodenum of LPS-challenged broilers, while coated sodium butyrate had a similar effect in the ileum.^{[9][10]}

Beyond morphology, these butyrate sources also influence the gut microbiota. **Tributyrim** has been shown to significantly reduce *Escherichia coli* and increase beneficial *Lactobacillus* counts in the intestine, with a more pronounced effect than coated sodium butyrate.^[11] Another study reported that all tested butyrate treatments lowered caecal aerobic bacterial levels, while coated sodium butyrate significantly reduced litter *Clostridia* and aerobic bacteria counts.^{[7][8]}

Table 3: Impact on Intestinal Morphology^{[7][8][9][10]}

Parameter	Tributyrim Effect	Coated Butyrate Effect
Duodenal Villi Height	Enhanced	Enhanced
Jejunum Villi Height	Improved	-
Ileal Villi Height	Improved	Inhibited decrease post-LPS challenge
Duodenal Crypt Depth	Deeper crypts observed with a tributyrin/oil blend	-
Disaccharidase Activity (post-LPS)	More effective at improving activity	Increased maltase activity

Experimental Protocols at a Glance

The findings presented in this guide are based on rigorous scientific experimentation. Below are summaries of the methodologies employed in the key cited studies.

Study 1: **Tributyrim** vs. Coated Sodium Butyrate in Ross 308 Broilers^{[3][5][6]}

- Animals: Ross 308 broilers.
- Duration: 35 days.
- Treatments:
 - Control diet.

- Control diet + **Tributyrim** (at an iso-butyric level to the coated butyrate group).
- Control diet + Fat-coated sodium butyrate.
- Key Parameters Measured: Body weight gain, feed conversion ratio.

Study 2: Comparative Effects of Different Butyrate Formulations in Arbor Acres Broilers^[7]^[8]

- Animals: 1,000 Arbor Acres broiler chicks.
- Duration: 35 days.
- Treatments:
 - Control basal diet (CON).
 - Basal diet + 500 g/ton **tributyrim** (40%) + copper + essential oils (TB-500).
 - Basal diet + 300 g/ton di- and tri-butyrim (60%) (TB-300).
 - Basal diet + 500 g/ton coated sodium butyrate (40%) (SB-500).
- Key Parameters Measured: Growth performance, carcass traits, serum biochemistry, immunity, gene expression (mTOR, TLR4, NBN), intestinal morphology, caecal microbiota, and litter hygiene.

Study 3: Effects of **Tributyrim** and Coated Butyrate on LPS-Challenged Broilers^[9]^[10]

- Animals: 160 1-day-old Cobb broilers.
- Duration: 42 days.
- Treatments:
 - Control.
 - LPS challenge (intraperitoneal injection on days 38, 40, and 42).
 - LPS challenge + 500 mg/kg **Tributyrim** (TB).

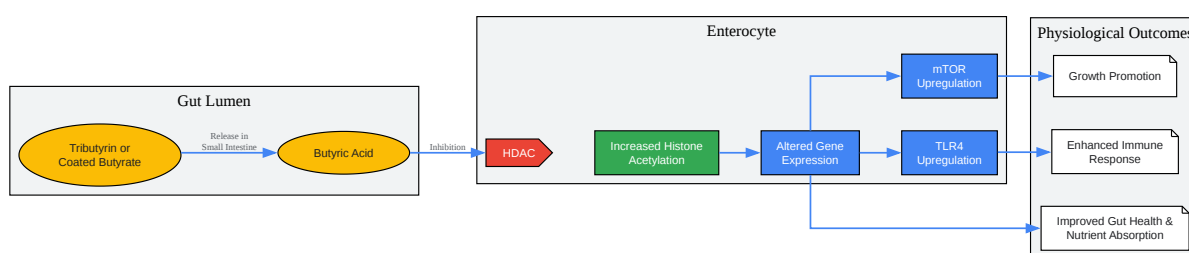
- LPS challenge + 877 mg/kg Coated Sodium Butyrate (CSB).
- Key Parameters Measured: Intestinal morphology, disaccharidase activity, and intramuscular fat.

Unraveling the Mechanism: Signaling Pathways and Gene Expression

Butyrate's influence extends to the cellular level, where it modulates gene expression and key signaling pathways. One of its primary mechanisms is the inhibition of histone deacetylases (HDACs), which leads to increased histone acetylation and the transcription of genes involved in anti-inflammatory responses.[12]

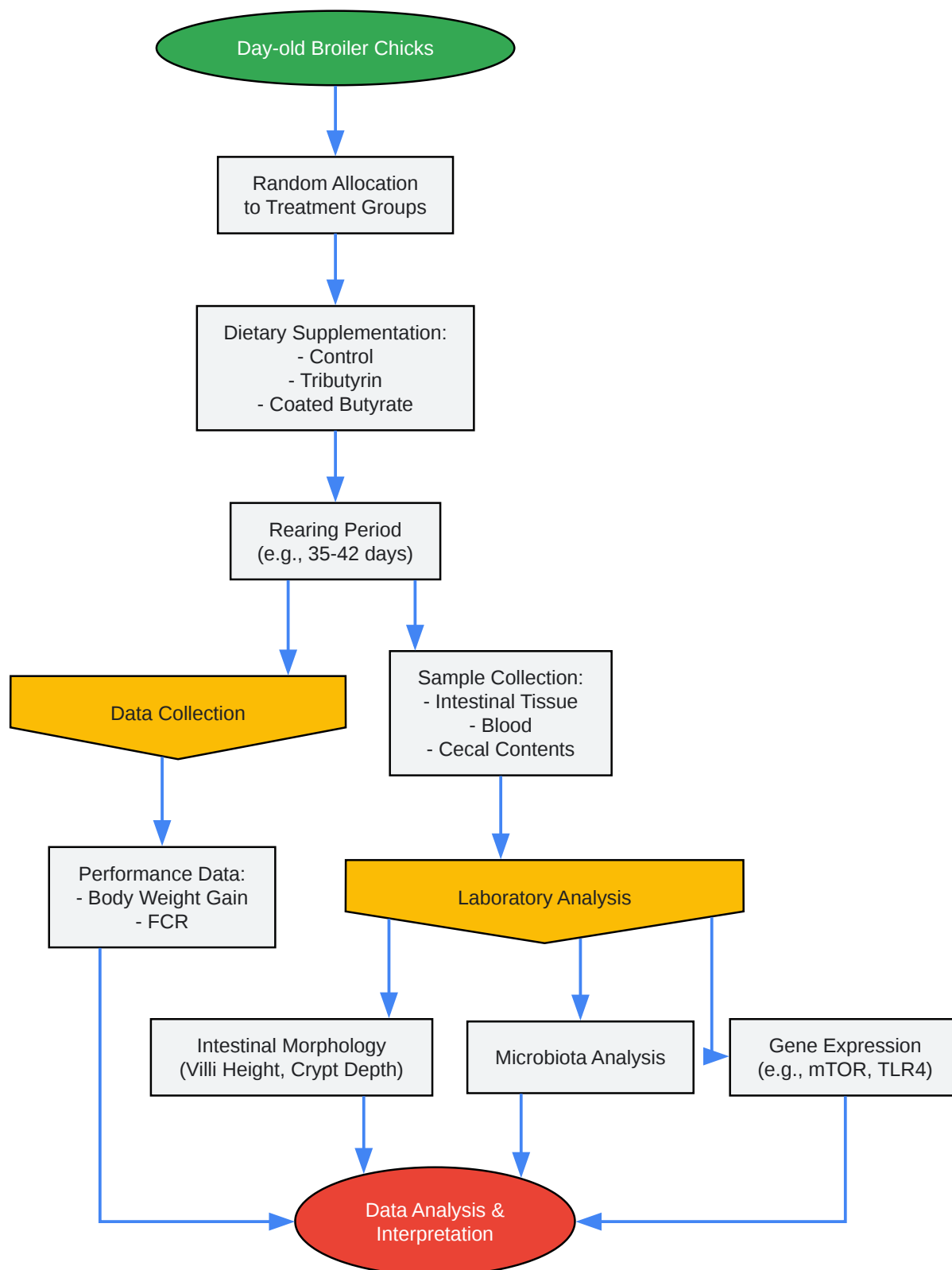
Both **tributyrim** and coated butyrate have been shown to upregulate the expression of genes crucial for growth and immunity. For instance, a di- and tri-butyrim product and coated sodium butyrate were found to enhance the expression of the mTOR gene, which is central to cell growth and proliferation.[7][8] All tested butyrate treatments in the same study upregulated the expression of Toll-like receptor 4 (TLR4), a key component of the innate immune system.[7][8]

The following diagrams illustrate the proposed mechanism of butyrate action and a typical experimental workflow for evaluating these additives.



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Caption: Butyrate's mechanism of action in broilers.



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Caption: A typical experimental workflow for comparing butyrate sources.

Concluding Remarks

Both **tributyrim** and coated butyrate stand as effective tools for enhancing broiler performance and gut health. The choice between them may depend on specific production goals and economic considerations. While some studies suggest a potential performance edge for certain **tributyrim** formulations, coated butyrate also demonstrates significant benefits, particularly in modulating litter microflora.[7][8] **Tributyrim**'s mechanism of action, which relies on enzymatic release, may offer a more targeted delivery of butyric acid to the small intestine.[3][5] Further research is warranted to fully elucidate the comparative effects of these additives under various production stressors and dietary conditions. For researchers and drug development professionals, understanding the distinct properties and performance metrics of each butyrate form is crucial for developing next-generation feed additives that can sustainably support the health and productivity of broiler chickens.

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- To cite this document: BenchChem. [The Great Butyrate Debate: Tributyrin vs. Coated Butyrate in Broiler Nutrition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683025#comparative-efficacy-of-tributyrin-and-coated-butyrate-in-broilers]

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